

8-Bromo-1-octanol: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 8-Bromo-1-octanol

Cat. No.: B1265630

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This in-depth technical guide provides a comprehensive overview of **8-Bromo-1-octanol**, a key intermediate in organic synthesis, particularly within the pharmaceutical and chemical industries.^[1] This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical and physical properties, safety protocols, and experimental procedures.

Chemical and Physical Properties

8-Bromo-1-octanol is an organic halogenated compound and a primary alcohol with the chemical formula $C_8H_{17}BrO$.^[1] At room temperature, it appears as a colorless to pale yellow liquid with a faint, characteristic odor.^[1] Its structure, featuring a terminal bromine atom and a primary hydroxyl group, makes it a versatile bifunctional molecule in synthetic chemistry.^[2]

Table 1: Physical and Chemical Properties of **8-Bromo-1-octanol**

Property	Value	Source(s)
Molecular Formula	C8H17BrO	[2][3][4]
Molar Mass	209.12 g/mol	[2][3][4][5]
CAS Number	50816-19-8	[1][5]
Appearance	Colorless to yellow to orange clear liquid	[1][6]
Density	1.22 g/mL at 25 °C	[2][3][5][7][8]
Boiling Point	79-80 °C at 0.07 mmHg	[3][5][7][8]
Flash Point	110 °C (230 °F) - closed cup	[5][8]
Refractive Index	n ₂₀ /D 1.480	[3][5][7][8]
Solubility	Sparingly soluble in water; soluble in many common organic solvents like ethanol, acetone, and ether.	[1]
Storage Temperature	2-8°C	[5][8]

Safety and Hazard Information

8-Bromo-1-octanol is classified as a hazardous substance. It is crucial to handle this chemical with appropriate safety precautions in a laboratory or industrial setting.

Table 2: GHS Hazard Classification for **8-Bromo-1-octanol**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation
Acute toxicity, oral	4	H302: Harmful if swallowed

Source:[4][9]

Precautionary Measures and Personal Protective Equipment (PPE)

When handling **8-Bromo-1-octanol**, it is imperative to use appropriate personal protective equipment to minimize exposure.[1]

Table 3: Recommended Personal Protective Equipment (PPE)

Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.[6]
Skin Protection	Chemical resistant gloves (e.g., nitrile rubber).
Respiratory Protection	Use in a well-ventilated area. If vapors are expected to be high, use a respirator with an appropriate cartridge.
Body Protection	Laboratory coat.

Source:[6][8][9]

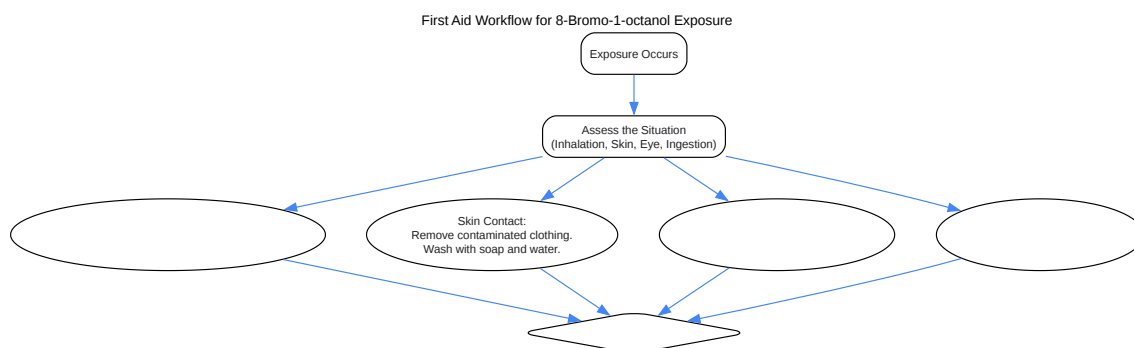
First Aid Measures

In case of exposure to **8-Bromo-1-octanol**, immediate first aid is crucial.

Table 4: First Aid Procedures for **8-Bromo-1-octanol** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.[6]
Skin Contact	Wash off with soap and plenty of water.[6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[6]

A logical workflow for handling emergencies is depicted below.



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Caption: First aid procedures following exposure to **8-Bromo-1-octanol**.

Experimental Protocols

Synthesis of 8-Bromo-1-octanol from 1,8-octanediol

A common method for the synthesis of **8-Bromo-1-octanol** is from 1,8-octanediol using hydrobromic acid.[7][10]

Materials:

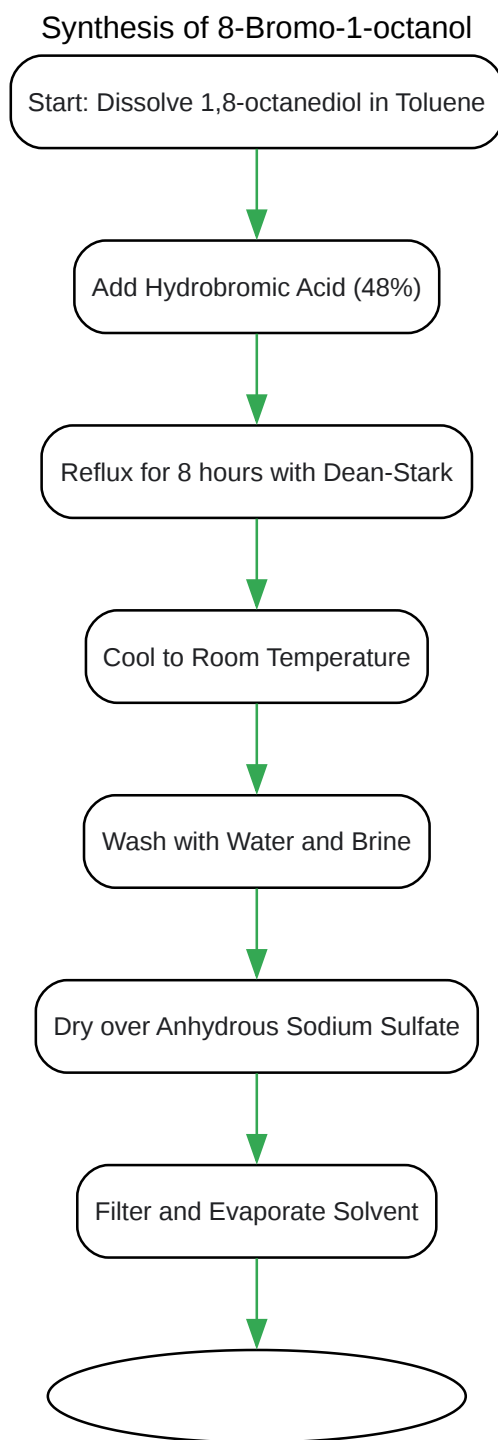
- 1,8-octanediol (110 mmol, 16 g)
- Toluene (250 ml)

- Hydrobromic acid (48% aqueous solution, 137 mmol, 15.5 ml)
- Anhydrous sodium sulfate
- Distilled water
- Brine

Procedure:

- Dissolve 16 g (110 mmol) of 1,8-octanediol in 250 ml of toluene in a round-bottom flask.
- Add 15.5 ml of 48% hydrobromic acid (137 mmol) to the solution.
- Connect the flask to a Dean-Stark apparatus and reflux the mixture for 8 hours to remove the water produced during the reaction.^{[7][10]}
- After 8 hours, cool the reaction mixture to room temperature.
- Wash the mixture sequentially with two portions of distilled water and one portion of brine.^{[7][10]}
- Dry the organic layer over anhydrous sodium sulfate.^{[7][10]}
- Filter the mixture and evaporate the solvent to obtain **8-bromo-1-octanol**. The product is obtained in quantitative yield.^{[7][10]}

The following diagram illustrates the synthesis workflow.



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Caption: Workflow for the synthesis of **8-Bromo-1-octanol**.

Handling and Storage

Proper handling and storage are essential to maintain the stability and safety of **8-Bromo-1-octanol**.

Handling:

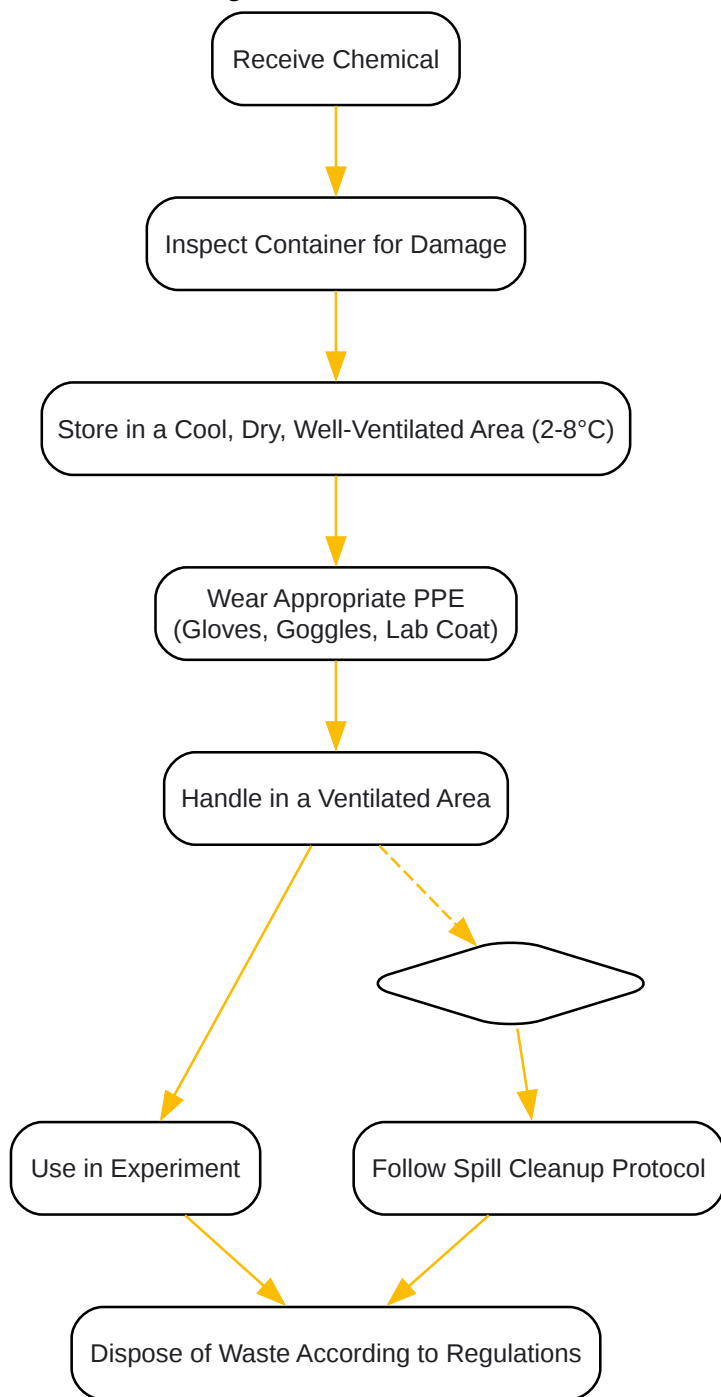
- Avoid contact with skin and eyes.[\[3\]](#)
- Avoid inhalation of vapor or mist.[\[6\]](#)
- Use only in well-ventilated areas.[\[9\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, amines, and strong bases.[\[9\]](#)

Storage:

- Store in a cool place.[\[6\]](#)
- Keep the container tightly closed in a dry and well-ventilated place.[\[6\]](#)
- Containers that are opened must be carefully resealed and kept upright to prevent leakage.
[\[6\]](#)
- Recommended storage temperature is 2-8 °C.[\[6\]](#)

The general workflow for safe handling is outlined below.

Safe Handling Workflow for 8-Bromo-1-octanol



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Caption: General workflow for the safe handling of **8-Bromo-1-octanol**.

Toxicological and Ecological Information

The toxicological properties of **8-Bromo-1-octanol** have not been fully investigated.[9] However, it is known to be harmful if swallowed and causes skin, eye, and respiratory irritation.[4][9] There is no conclusive evidence linking this specific compound to carcinogenicity, but it should be handled with care.[1]

Ecological information is also limited. It is advised not to empty this chemical into drains and to prevent its release into the environment.[6][9]

Applications in Research and Development

8-Bromo-1-octanol is a valuable intermediate in organic synthesis. It is used in the preparation of surfactants, polymers, and biologically active molecules.[1] Its bifunctional nature allows the bromine atom to serve as a leaving group for substitution reactions, while the hydroxyl group can undergo various transformations. It has been used in the synthesis of pharmaceutical compounds such as (E)-10-hydroxy-2-decenoic acid (royal jelly acid) and 8-phenylselanyl-octan-1-ol.[2][7]

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